

Essential Safety and Operational Guide for Handling Omeprazole-d3

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Compound of Interest

Compound Name: Omeprazole-d3

Cat. No.: B1419328

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This guide provides comprehensive safety protocols and logistical procedures for the handling and disposal of **Omeprazole-d3** in a laboratory setting. Adherence to these guidelines is critical to ensure the safety of laboratory personnel and to maintain the integrity of research activities.

Omeprazole-d3 is an isotope-labeled active pharmaceutical ingredient (API) that requires careful handling due to its potential health hazards.

Hazard Identification and Risk Assessment

Omeprazole-d3 is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion.^[1] It is crucial to conduct a thorough risk assessment before commencing any work with this compound.

Summary of Hazards:

Hazard Statement	GHS Classification	Source
Harmful if swallowed, in contact with skin or if inhaled.	Acute Toxicity, Oral (Category 4), Dermal (Category 4), Inhalation (Category 4)	
Causes skin irritation.	Skin Irritation (Category 2)	[1]
Causes serious eye irritation.	Eye Irritation (Category 2A)	[1]
May cause an allergic skin reaction.	Skin Sensitization (Category 1)	
May cause respiratory irritation.	Specific target organ toxicity (single exposure) (Category 3)	[1]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure to **Omeprazole-d3**. The following table outlines the minimum required PPE.

Body Part	Required PPE	Rationale
Hands	Impervious gloves (e.g., Nitrile)	To prevent skin contact and absorption.
Eyes/Face	Safety glasses with side shields or a face shield.	To protect against splashes and airborne particles causing serious eye irritation.[1]
Body	A laboratory coat or a disposable gown.	To protect skin and clothing from contamination.
Respiratory	A NIOSH/MSHA approved respirator (e.g., N95 dust mask) should be used, especially when handling the powder form or if ventilation is inadequate.	To prevent inhalation of the powder, which can cause respiratory tract irritation.[1]

Handling Procedures

Receiving and Storage:

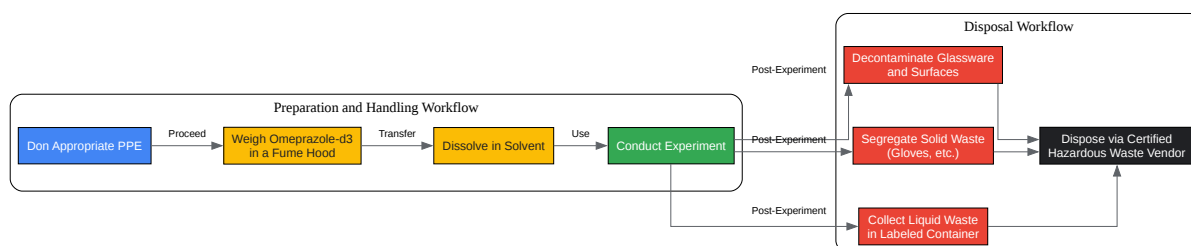
- Upon receipt, visually inspect the container for any damage or leaks.
- Store **Omeprazole-d3** in a tightly sealed, properly labeled container in a cool, dry, and well-ventilated area.^[2]
- It is moisture-sensitive and should be protected from light.^[2]

Weighing and Aliquoting:

- All handling of **Omeprazole-d3** powder should be conducted in a designated area, such as a chemical fume hood or a glove box, to minimize inhalation exposure.
- Use dedicated spatulas and weighing boats.
- Clean all equipment thoroughly after use.

Solution Preparation:

- When dissolving **Omeprazole-d3**, add the solvent to the powder slowly to avoid splashing.
- Ensure adequate ventilation during this process.



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*Safe Handling and Disposal Workflow for **Omeprazole-d3**.*

Disposal Plan

Proper disposal of **Omeprazole-d3** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation:

- **Solid Waste:** Contaminated PPE (gloves, disposable gowns), weighing papers, and any other solid materials that have come into contact with **Omeprazole-d3** should be collected in a designated, labeled hazardous waste container.
- **Liquid Waste:** Unused solutions and rinsates from cleaning contaminated glassware should be collected in a separate, clearly labeled hazardous liquid waste container. Do not pour down the drain.[2]
- **Sharps Waste:** Needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container.

- Empty Containers: Empty containers that held **Omeprazole-d3** should be triple-rinsed with a suitable solvent. The rinsate must be collected as hazardous liquid waste.[3][4] After rinsing, the container can be disposed of as regular laboratory glass or plastic waste, with the label defaced.

Disposal Procedure:

- All waste containers must be kept securely closed except when adding waste.[3]
- Store waste containers in a designated satellite accumulation area.
- Arrange for the collection and disposal of all hazardous waste through your institution's Environmental Health and Safety (EHS) office or a certified hazardous waste disposal contractor.

Emergency Procedures

Spills:

- Small Spills (Powder): Carefully dampen the spilled material with a wet paper towel to avoid creating dust. Gently wipe up the spill, place the towel in a sealed bag, and dispose of it as hazardous solid waste.
- Small Spills (Solution): Absorb the spill with an inert absorbent material (e.g., vermiculite, sand). Collect the absorbent material into a sealed container for disposal as hazardous waste.
- Large Spills: Evacuate the area and contact your institution's EHS office immediately.

Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[2] Remove contaminated clothing. Seek medical attention if irritation persists.[1]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[1][2] Seek immediate medical attention.

- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[1]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[2]

By adhering to these procedures, researchers can safely handle **Omeprazole-d3**, minimizing personal exposure and environmental impact, thereby fostering a secure and productive research environment.

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